

# AHR-2244 Hydrochloride: A Technical Overview of an Investigational Psychotherapeutic Agent

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## Compound of Interest

Compound Name: AHR-2244 hydrochloride

Cat. No.: B1665089

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## Abstract

This technical guide provides a comprehensive overview of **AHR-2244 hydrochloride**, an investigational psychotherapeutic agent developed by the A.H. Robins Company. Based on available scientific literature, this document outlines the compound's chemical properties, proposed mechanism of action as a butyrophenone-class antipsychotic, and summarizes the findings from its preclinical evaluation. Due to the limited public availability of the primary preclinical data from the 1970s, this guide focuses on contextual analysis based on the drug's chemical class and available citations. This document is intended to serve as a foundational resource for researchers and professionals in the field of neuropharmacology and drug development.

## Introduction

**AHR-2244 hydrochloride** emerged from the pharmaceutical research and development programs of the A.H. Robins Company, a significant contributor to the therapeutic landscape of the 20th century. Investigated for its potential as a psychotherapeutic agent, AHR-2244 was the subject of a key preclinical study published in 1974. The "AHR" designation in its name is an abbreviation for A.H. Robins. This guide synthesizes the known information about **AHR-2244 hydrochloride**, placing it within the broader context of antipsychotic drug development.

## Chemical and Physical Properties

**AHR-2244 hydrochloride** is a hydrochloride salt with the molecular formula C<sub>24</sub>H<sub>29</sub>ClFNO<sub>4</sub>.

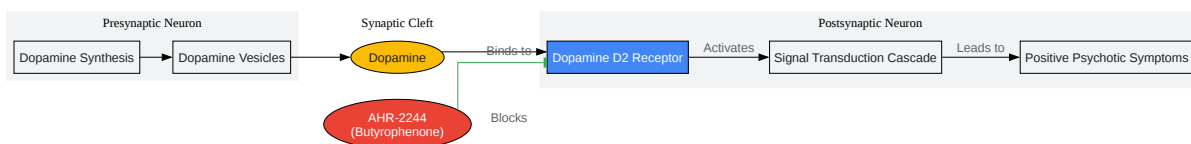
[1] Key identifiers and properties are summarized in the table below.

Property	Value
Molecular Formula	C <sub>24</sub> H <sub>29</sub> ClFNO <sub>4</sub>
Molecular Weight	449.9 g/mol
Synonyms	1-(4-(3-(4-(4-fluorobenzoyl)-1-piperidinyl)propoxy)-3-methoxyphenyl)ethanone hydrochloride

## Proposed Mechanism of Action: Butyrophenone Class

While direct mechanistic studies on **AHR-2244 hydrochloride** are not widely available, its chemical structure strongly suggests it belongs to the butyrophenone class of antipsychotic agents. Butyrophenones are characterized by their potent dopamine D2 receptor antagonism. This mechanism is central to their therapeutic effects in psychosis.

The proposed signaling pathway for butyrophenone antipsychotics, and therefore likely for AHR-2244, involves the blockade of postsynaptic D2 receptors in the mesolimbic pathway of the brain. This blockade is thought to normalize the hyperactivity of dopaminergic neurotransmission that is associated with the positive symptoms of schizophrenia.



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Proposed mechanism of AHR-2244 as a D2 antagonist.

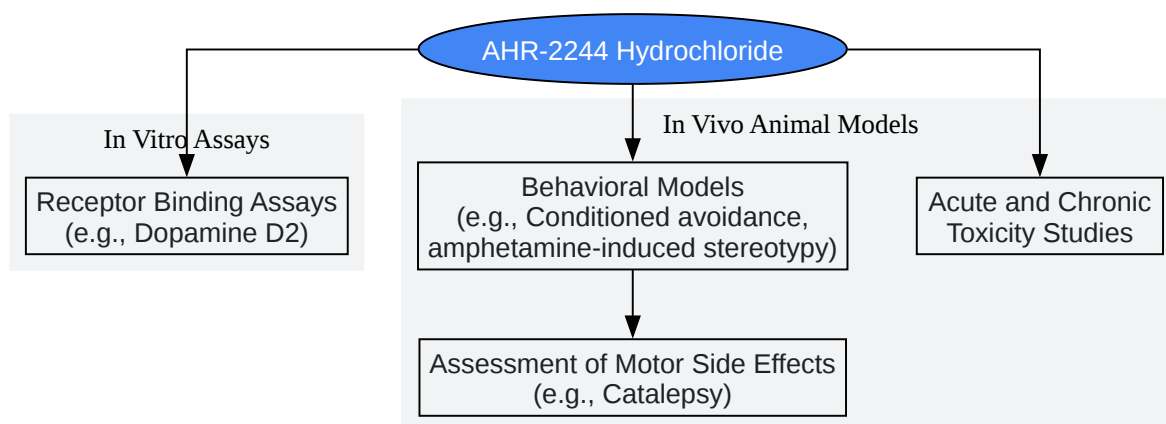
## Preclinical Evaluation

The primary source of preclinical data for **AHR-2244 hydrochloride** is a 1974 publication by Johnson, Funderburk, and Ward in the "Archives Internationales de Pharmacodynamie et de Thérapie". Unfortunately, the full text of this article is not widely accessible in digital archives, precluding a detailed summary of the quantitative data and experimental protocols.

Based on the title, "Preclinical evaluation of AHR-2244 a new psychotherapeutic agent," the study likely encompassed a battery of then-standard in vivo and in vitro tests to characterize the compound's pharmacological profile.

## Expected Experimental Protocols

A typical preclinical evaluation for a novel antipsychotic in that era would likely have included the following experimental workflows. The specifics for AHR-2244 remain within the original publication.



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Generic preclinical workflow for antipsychotics.

## Relationship to Aryl Hydrocarbon Receptor (AHR)

It is important to note that despite the "AHR" in its designation, there is no evidence in the available literature to suggest that **AHR-2244 hydrochloride** is a ligand for or modulator of the Aryl Hydrocarbon Receptor (AHR). The AHR signaling pathway is involved in cellular metabolism, immune response, and the toxic effects of certain environmental pollutants. The context of AHR-2244's development and its chemical class point towards a neuroleptic mechanism of action unrelated to the AHR pathway. The "AHR" is an abbreviation for the developing company, A.H. Robins.

## Conclusion and Future Directions

**AHR-2244 hydrochloride** was a promising psychotherapeutic candidate from the A.H. Robins Company in the 1970s. Its classification as a butyrophenone suggests a mechanism of action centered on dopamine D2 receptor antagonism. A comprehensive understanding of its preclinical profile is contingent on accessing the full 1974 study by Johnson and colleagues. For researchers interested in the history of antipsychotic drug development or in the pharmacology of butyrophenones, locating this primary source material would be a critical next step. Further investigation into the A.H. Robins Company's archives, if accessible, could also yield valuable information on the development and eventual fate of this compound.

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## References

- 1. grokipedia.com [grokipedia.com]
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